

2-(5-Mercaptotetrazole-1-yl)ethanol chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(5-Mercaptotetrazole-1-yl)ethanol

Cat. No.: B113457

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An In-depth Technical Guide on 2-(5-Mercaptotetrazole-1-yl)ethanol

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and known applications of **2-(5-Mercaptotetrazole-1-yl)ethanol**, a heterocyclic compound of interest to researchers and professionals in drug development and organic chemistry.

Core Chemical Properties

2-(5-Mercaptotetrazole-1-yl)ethanol, with the CAS number 56610-81-2, is a white to off-white solid compound.^{[1][2]} Its chemical structure consists of a tetrazole ring substituted with a mercapto group and an ethanol group.

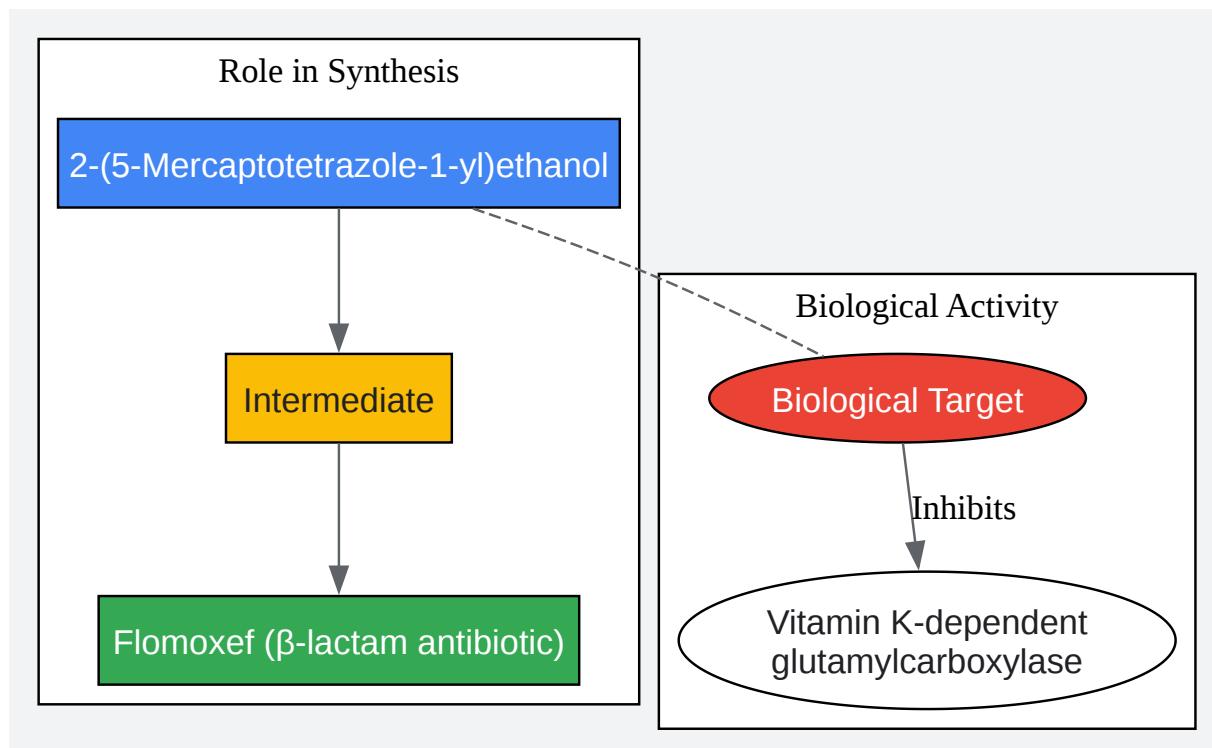
Physicochemical Data

The key quantitative properties of **2-(5-Mercaptotetrazole-1-yl)ethanol** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	56610-81-2	[1] [2] [3] [4]
Molecular Formula	C3H6N4OS	[1] [2] [3] [5]
Molecular Weight	146.17 g/mol	[1] [2] [3] [5]
Melting Point	132-138 °C	[1] [6]
Boiling Point (Predicted)	221.4 ± 42.0 °C	[1] [6]
Density (Predicted)	1.76 ± 0.1 g/cm³	[1] [6]
pKa (Predicted)	14.20 ± 0.10	[1]
Flash Point	2 °C	[1] [6]
Appearance	White to Off-White Solid	[1] [2]
Solubility	DMSO (Slightly), Methanol (Slightly)	[1] [6]
Storage Conditions	2-8°C, under inert gas (Nitrogen or Argon)	[1] [2] [6]

Applications and Biological Activity

2-(5-Mercaptotetrazole-1-yl)ethanol serves as a key intermediate in the synthesis of the β -lactam antibiotic, Flomoxef.[\[1\]](#)[\[3\]](#) It is also a known metabolite of Flomoxef.[\[1\]](#)[\[3\]](#) Furthermore, this compound has demonstrated inhibitory activity against vitamin K-dependent glutamylcarboxylase, suggesting potential for further investigation into its biological effects.[\[1\]](#)[\[3\]](#)



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Caption: Logical relationship of **2-(5-Mercaptotetrazole-1-yl)ethanol**.

Experimental Protocols

Synthesis of 1-(2-hydroxyethyl)-1H-tetrazole-5-thiol

A documented method for the synthesis of the title compound is detailed below.[\[7\]](#)

Materials:

- 1-(2-t-butoxyethyl)-1H-tetrazole-5-thiol (0.202 g)

- Aluminum chloride (0.2 g)
- Anisole (1 ml)
- Dichloromethane (2 ml)
- 3N Hydrochloric acid (10 ml)
- Ethyl acetate (20 ml)
- Aqueous 5% sodium hydroxide

Procedure:

- A solution of aluminum chloride (0.2 g) in anisole (1 ml) is prepared and cooled to 0°C.
- A solution of 1-(2-t-butoxyethyl)-1H-tetrazole-5-thiol (0.202 g) in dichloromethane (2 ml) is added to the cooled aluminum chloride solution.
- The mixture is stirred at room temperature for 3 hours.
- The reaction mixture is then poured into a mixture of 3N hydrochloric acid (10 ml) and ethyl acetate (20 ml).
- The mixture is shaken, and the organic layer is separated.
- The organic layer is extracted with aqueous 5% sodium hydroxide.
- The resulting extract is acidified with hydrochloric acid.
- A subsequent extraction is performed with ethyl acetate.
- The final ethyl acetate extract is concentrated under reduced pressure to yield 1-(2-hydroxyethyl)-1H-tetrazole-5-thiol. The resulting product has a melting point of 135-136°C.[\[7\]](#)



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Caption: Experimental workflow for the synthesis of the title compound.

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- To cite this document: BenchChem. [2-(5-Mercaptotetrazole-1-yl)ethanol chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b113457#2-5-mercaptotetrazole-1-yl-ethanol-chemical-properties>

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